

4-Dimethylaminopyridine N-oxide: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 4-Dimethylaminopyridine N-oxide

Cat. No.: B087098

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CAS Number: 1005-31-8

This technical guide provides an in-depth overview of **4-Dimethylaminopyridine N-oxide** (DMAPO), a versatile and efficient nucleophilic catalyst predominantly used in organic synthesis. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering comprehensive data, detailed experimental protocols, and visual representations of its catalytic mechanism and experimental workflows.

Core Properties and Specifications

4-Dimethylaminopyridine N-oxide, a derivative of 4-dimethylaminopyridine (DMAP), is a white to light yellow crystalline powder. Its chemical structure features a pyridine ring with a dimethylamino group at the 4-position and an N-oxide functional group. This modification enhances its catalytic activity in various reactions.

Table 1: Chemical and Physical Properties of **4-Dimethylaminopyridine N-oxide**

Property	Value
CAS Number	1005-31-8
Molecular Formula	C ₇ H ₁₀ N ₂ O
Molecular Weight	138.17 g/mol
Appearance	White to light yellow powder/crystal
Melting Point	97 °C
Boiling Point	316.5 °C at 760 mmHg
Density	1.03 g/cm ³
Solubility	Soluble in Methanol

Applications in Organic Synthesis

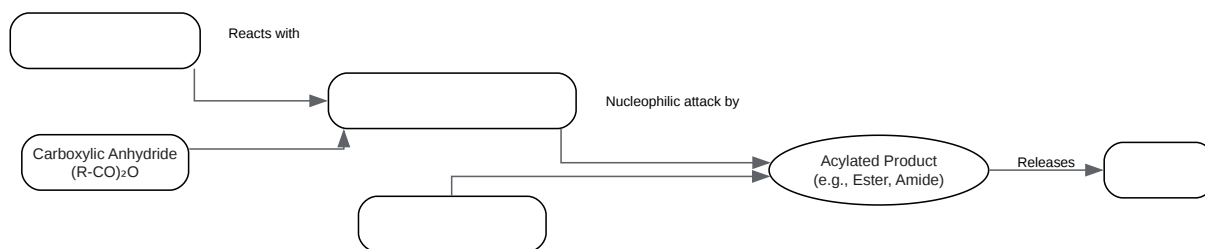
DMAPO is widely recognized for its role as a superior nucleophilic catalyst in a variety of chemical transformations, including:

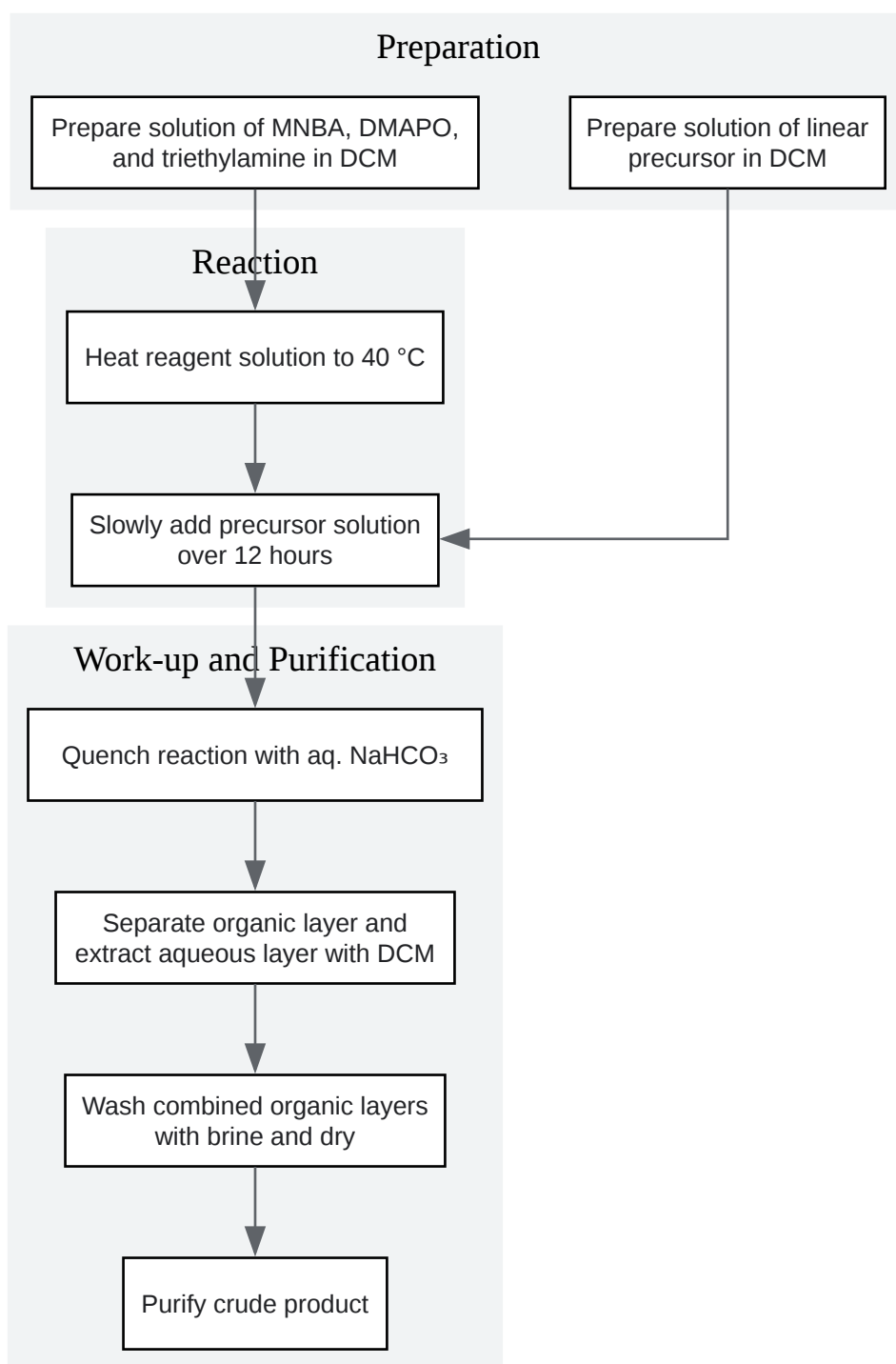
- **Esterifications and Acylations:** It demonstrates high efficiency in promoting the formation of esters and amides, crucial steps in the synthesis of pharmaceuticals and other fine chemicals.
- **Macrolactamization:** DMAPO, often in conjunction with reagents like 2-methyl-6-nitrobenzoic anhydride (MNBA), is particularly effective in catalyzing the intramolecular cyclization to form macrolactams, which are core structures in many biologically active natural products.
- **Peptide Coupling:** It serves as an effective catalyst in peptide synthesis, facilitating the formation of peptide bonds with minimal racemization.

The combination of DMAPO with MNBA has been shown to exhibit significantly higher activity compared to conventional coupling reagents.

Catalytic Mechanism: Acylation

The catalytic cycle of DMAPO in acylation reactions, for instance with an anhydride, involves the formation of a highly reactive acylpyridinium intermediate. This intermediate is then readily attacked by a nucleophile (e.g., an alcohol or amine) to form the final product and regenerate the catalyst.





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